

Essential Safety and Operational Guide for Handling Decan-2-one-d5

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Compound of Interest

Compound Name: Decan-2-one-d5

Cat. No.: B12370297

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Decan-2-one-d5**. The following procedures for personal protective equipment (PPE), handling, storage, and disposal are based on the safety data for the non-deuterated analogue, Decan-2-one, as specific data for the deuterated compound is not readily available. The toxicological properties of a deuterated compound are presumed to be very similar to its non-deuterated counterpart.

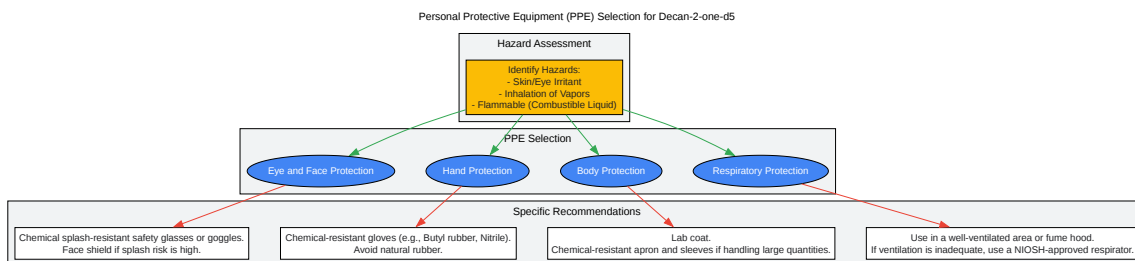
Physical and Chemical Properties

A summary of the key physical and chemical properties of Decan-2-one is provided in the table below. This information is critical for understanding the substance's behavior and potential hazards.

Property	Value
Molecular Formula	C ₁₀ H ₁₅ D ₅ O (Decan-2-one-d ₅) / C ₁₀ H ₂₀ O (Decan-2-one)
Molecular Weight	161.30 g/mol (Decan-2-one-d ₅) / 156.27 g/mol (Decan-2-one)[1][2]
Appearance	Colorless clear liquid[1][3]
Boiling Point	210-211°C[1][4]
Melting Point	3.5 - 14°C[1][4]
Flash Point	71 - 86°C[1][3][4]
Density	0.819 - 0.831 g/cm ³ at 20-25°C[3][4]
Solubility in Water	Insoluble (0.0768 mg/mL at 25°C)[4][5]
Vapor Pressure	0.248 mmHg at 25°C (estimated)[3]

Personal Protective Equipment (PPE) Selection Workflow

The selection of appropriate PPE is a critical step in safely handling **Decan-2-one-d₅**. The following diagram outlines the decision-making process for ensuring adequate protection.



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PPE Selection Workflow for **Decan-2-one-d5**

Operational and Disposal Plans

Adherence to proper operational and disposal procedures is mandatory to ensure laboratory safety and environmental compliance.

Handling and Storage

Engineering Controls:

- Always handle **Decan-2-one-d5** in a well-ventilated area.
- The use of a chemical fume hood is strongly recommended to minimize inhalation of vapors.

- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area[1][6].

Personal Handling:

- Avoid Contact: Prevent contact with skin, eyes, and clothing[1].
- Hygiene: Wash hands thoroughly after handling the substance[1]. Do not eat, drink, or smoke in the handling area[1].
- Ignition Sources: Keep the compound away from open flames, hot surfaces, and other sources of ignition as it is a combustible liquid[7].
- Clothing: Remove any contaminated clothing immediately and wash it before reuse[1].

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place[1][7].
- Keep away from heat, sparks, and flame[7].
- Store locked up[1].
- Incompatible materials include oxidizing agents[7].

Spill Procedures

In the event of a spill, follow these steps:

- Evacuate: Immediately evacuate non-essential personnel from the spill area[6].
- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent further leakage or spillage if it is safe to do so[1].
- Ignition Sources: Remove all sources of ignition[7].
- Absorption: Absorb the spill with an inert material such as sand, silica gel, or universal binder[1][7].

- Collection: Collect the absorbed material and place it into a suitable, closed container for disposal[1][7].
- Decontamination: Clean the spill area thoroughly.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention[1].
- Skin Contact: Immediately flush the skin with plenty of running water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation develops or persists[1][8].
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention[1].
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention[1].

Disposal Plan

Chemical waste must be disposed of in accordance with local, state, and federal regulations.

- Waste Classification: Chemical waste generators must determine if a discarded chemical is classified as hazardous waste[7].
- Containerization: Collect waste **Decan-2-one-d5** and any contaminated materials in a designated, properly labeled, and sealed container.
- Disposal: Dispose of the contents and container at an approved waste disposal plant[1]. Do not dispose of it down the drain or with regular trash. Contact a licensed professional waste disposal service for proper disposal.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Decan-2-one-d5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12370297#personal-protective-equipment-for-handling-decan-2-one-d5]

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